

A Comparative Guide to the Cross-Species Activity of Leptin (116-130)

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Compound of Interest

Compound Name: *Leptin (116-130)*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the biological activity of the leptin fragment (116-130) across different species, with a focus on its physiological effects and underlying signaling mechanisms. The information is intended to support research and development efforts in the fields of metabolism, neuroendocrinology, and drug discovery.

Introduction to Leptin (116-130)

Leptin, a 16 kDa adipocyte-secreted hormone, is a key regulator of energy homeostasis. The peptide fragment encompassing amino acids 116-130 of leptin has been identified as a biologically active region that mimics several of the physiological effects of the full-length protein.^{[1][2][3]} This fragment has garnered interest as a potential therapeutic agent due to its smaller size and targeted activity. This guide compares the known activities of **Leptin (116-130)** in various species, based on available experimental data.

In Vivo Efficacy: A Comparative Summary

Studies have demonstrated that the administration of mouse **Leptin (116-130)** elicits significant physiological responses in rodents, primarily related to the regulation of energy balance.

Table 1: Comparison of In Vivo Effects of Mouse **Leptin (116-130)** in Rodents

Parameter	Species	Model	Dosage & Administration	Observed Effect	Reference
Food Intake	Mouse	ob/ob mice	1 mg/day, i.p.	Significant reduction in food intake.	[4]
Body Weight	Mouse	ob/ob mice	1 mg/day, i.p.	Significant reduction in body weight gain; weight loss observed in the first week.	[4]
Blood Glucose	Mouse	db/db mice	Not specified	Reduction in blood glucose levels.	[5]
Food Intake	Rat	Fasted adult males	15 µg, i.c.v.	No significant effect on food intake noted in this study.	[6]
Hormone Secretion	Rat	Fasted adult males	15 µg, i.c.v.	Stimulation of Luteinizing Hormone (LH) and Prolactin (PRL) secretion.	[6]
Spermatogenesis	Mouse	Heat-stressed adult males	Not specified	Ameliorated heat-induced impairment of spermatogenesis.	[7]

In Vitro Bioactivity: Cross-Species Insights

In vitro studies have begun to elucidate the direct cellular effects of **Leptin (116-130)** and explore its receptor interactions. A notable finding is that the action of **Leptin (116-130)** may not be mediated by the long form of the leptin receptor (Ob-Rb).^[5]

Table 2: Comparison of In Vitro Effects of **Leptin (116-130)**

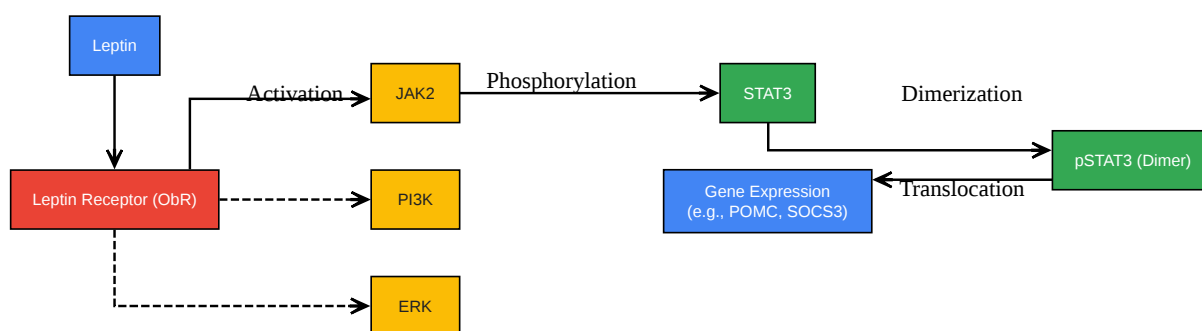
Parameter	Species	System	Concentration Range	Observed Effect	Reference
Receptor Binding	Mouse	In vitro bioassay	Not specified	Unable to compete with alkaline phosphatase-leptin fusion protein for binding to Ob-R.	[5]
Signal Transduction	Mouse	In vitro bioassay	Not specified	Unable to activate signal transduction by Ob-Rb.	[5]
Corticosterone Secretion	Rat	Adrenal gland explants	10^{-9} to 10^{-5} M	Inhibition of basal and ACTH-stimulated corticosterone secretion.	[8]
Leptin Receptor mRNA	Rat	Adrenal gland explants	10^{-9} to 10^{-5} M	Down-regulation of Ob-Ra and Ob-Rb mRNA expression.	[8]
Pituitary Hormone Secretion	Rat	Pituitary explants	Not specified	Did not directly stimulate LH or FSH secretion in this preparation.	[2]

Signaling Pathways and Experimental Workflows

The biological effects of leptin are mediated through a complex network of intracellular signaling pathways. While the direct signaling cascade of **Leptin (116-130)** is still under investigation, it is believed to partially overlap with the pathways activated by the native hormone, including the JAK-STAT pathway.

Leptin Signaling Pathway

The binding of leptin to its receptor (ObR) initiates a cascade of intracellular events, with the JAK2-STAT3 pathway being a primary mediator of its metabolic effects.

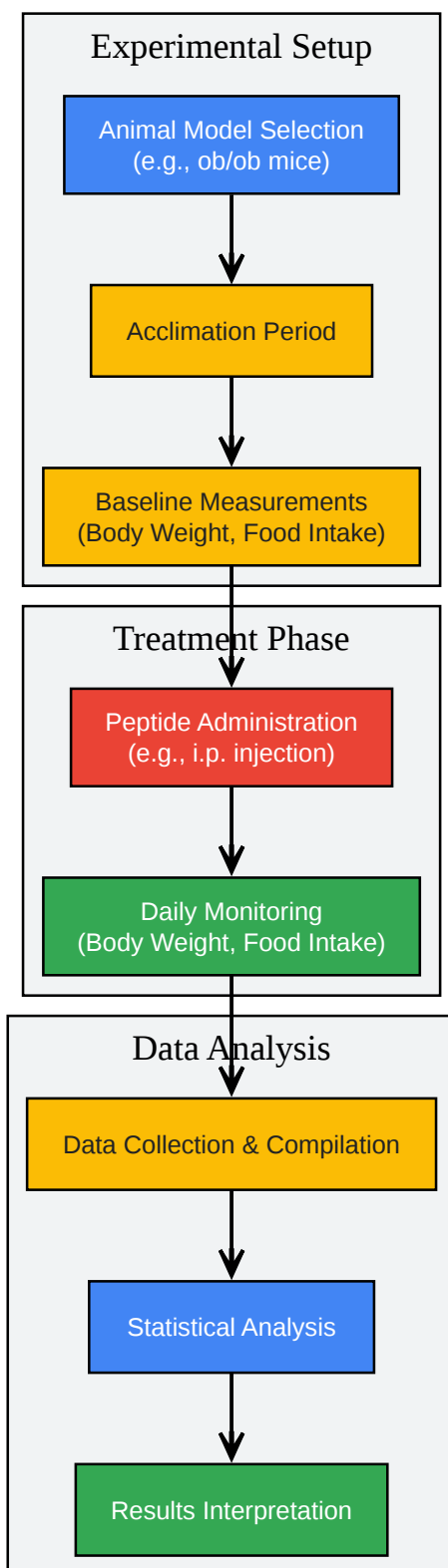


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Caption: General overview of the primary leptin signaling pathways.

Experimental Workflow for In Vivo Studies

The following diagram outlines a typical workflow for assessing the in vivo effects of **Leptin (116-130)** in a rodent model.



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